

A Comparative Analysis of the Ecotoxicity of Adipate Esters

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Compound of Interest

Compound Name: *Diisooctyl adipate*

Cat. No.: *B073825*

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The increasing use of adipate esters as plasticizers in a variety of consumer and industrial products has led to a growing interest in their environmental fate and potential ecotoxicological effects. This guide provides a comparative overview of the ecotoxicity of several common adipate esters, including di(2-ethylhexyl) adipate (DEHA), dioctyl adipate (DOA), diisononyl adipate (DINA), and diisodecyl adipate (DIDA). The information is intended for researchers, scientists, and drug development professionals involved in the environmental risk assessment of these compounds.

Quantitative Ecotoxicity Data

The ecotoxicity of adipate esters varies depending on the specific ester, the test organism, and the exposure conditions. The following table summarizes key ecotoxicity data from various studies.

Adipate Ester	Test Organism	Duration	Endpoint	Value	Reference
Di(2-ethylhexyl) adipate (DEHA)	Daphnia magna (Water Flea)	21 days	Chronic NOEC (No Observed Effect Concentration)	0.024 mg/L	[1]
Daphnia magna (Water Flea)	21 days	Chronic LOEC (Lowest Observed Effect Concentration)	0.052 mg/L	[1]	
Daphnia magna (Water Flea)	21 days	Chronic - Survival	100% survival at 4.4 µg/L	[2][3]	
Aquatic Organisms	Acute	-	No acute toxic effects noted at the limit of solubility (0.0032 mg/L)	[1]	
Dioctyl adipate (DOA)	Daphnia magna (Water Flea)	Acute	EC50 (Effective Concentration, 50%)	480 to 850 µg/L	[3]
Daphnia magna (Water Flea)	Chronic	-	24 to 52 µg/L	[3]	

Algae and Fish	Acute	-	Not acutely toxic at or above its water solubility of 0.78 ± 0.16 mg/L	[3]
Diisononyl adipate (DINA)	Aquatic Organisms	-	-	Potentially dangerous for aquatic organisms [4]
-	-	Biodegradation	Readily biodegradable	[5]
Diisodecyl adipate (DIDA)	-	-	Water Solubility	4.4×10^{-5} mg/L [6]
-	-	Ecotoxicity	Data is limited; often read-across from DEHA is used for assessment	[6]
Asymmetric Alkyl Butoxyethyl Adipates	Phytotesting	-	-	Do not have an adverse toxic effect on the growth and development of phytotest systems [7]

Experimental Protocols

Detailed experimental methodologies are crucial for the interpretation and replication of ecotoxicity studies. Below are summaries of protocols described in the cited literature.

Chronic Toxicity Test with *Daphnia magna* for DEHA[2][3]

- Test Organism: *Daphnia magna*.
- Test Duration: 21 days.
- Test Substance: Di(2-ethylhexyl) adipate (DEHA).
- Exposure System: A limit test was performed at an average exposure concentration of 4.4 µg/L in laboratory diluent water. This concentration was chosen to avoid insoluble test material and physical entrapment of the organisms.
- Controls: Both a control group and a solvent control group were included.
- Endpoints Measured: Survival, mean neonate reproduction, and mean dry weight per surviving female.
- Results: No adverse effects were observed in the DEHA-treated organisms compared to the controls. 100% of the DEHA-treated organisms survived compared to 90% survival in both the control and solvent control groups.

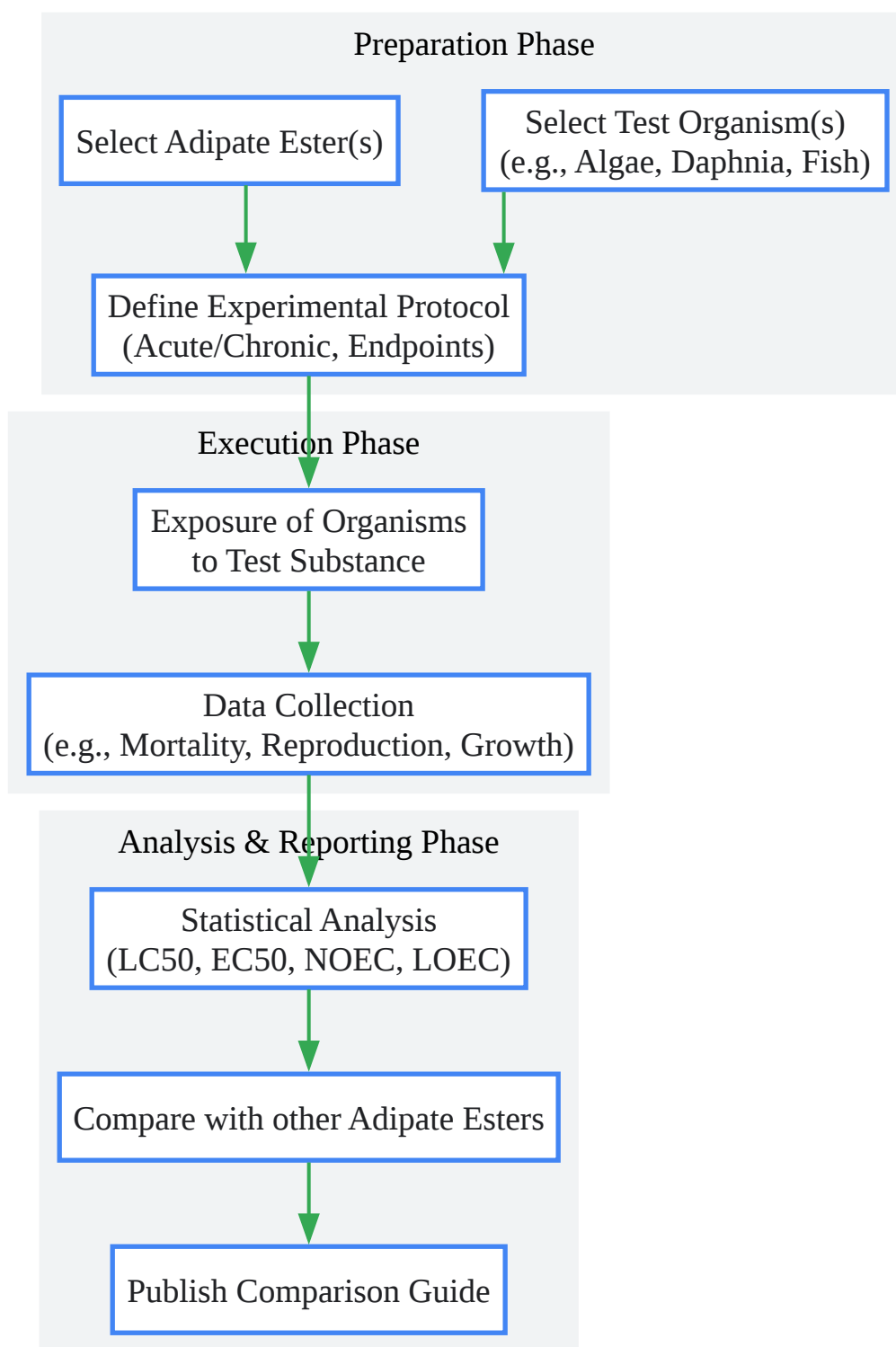
Phytotesting for Asymmetric Adipate Esters[7][8][9]

- Test Substance: Synthesized asymmetric esters based on adipic acid and ethoxylated butanol (e.g., butyl butoxyethyl adipate, hexyl butoxyethyl adipate, octyl butoxyethyl adipate, decyl butoxyethyl adipate).
- Method: The ecological safety of the esters was assessed by the phytotesting method. This typically involves exposing plants or seeds to soil or another medium containing the test substance and observing effects on germination, growth, and development.
- Results: The synthesized esters were found to be environmentally safe and did not show adverse toxic effects on the growth and development of the phytotest systems. They can

serve as a potential source of carbon for soil microorganisms and do not form stable toxic metabolites.

Experimental Workflow for Ecotoxicity Assessment

The following diagram illustrates a general workflow for conducting ecotoxicity studies of adipate esters.



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Caption: Generalized workflow for ecotoxicity testing of adipate esters.

Signaling Pathways

The available literature from the search results did not provide specific details on the signaling pathways affected by the ecotoxicity of different adipate esters. Phthalate plasticizers, which are structurally related to adipates, are known to act as endocrine disruptors, but similar detailed mechanistic studies for adipates were not identified in the provided search results.[7] [9] Further research is needed to elucidate the molecular mechanisms underlying the observed toxic effects of adipate esters in various organisms.

In conclusion, the ecotoxicity of adipate esters appears to be relatively low, especially for higher molecular weight compounds. DEHA and DOA have been the most extensively studied, with established chronic toxicity values for sensitive organisms like *Daphnia magna*. Newer, asymmetric adipate esters also show promise as environmentally safer alternatives. However, there is a clear need for more comprehensive and comparative ecotoxicity studies for a wider range of adipate esters to support robust environmental risk assessments.

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